

An In-Depth Technical Guide to 2-Methyl-1-nitrobutane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methyl-1-nitrobutane

CAS No.: 3457-57-6

Cat. No.: B15789741

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data for **2-Methyl-1-nitrobutane** is limited in publicly accessible scientific literature. This guide provides a comprehensive overview based on the known properties of structurally similar compounds and general principles of organic chemistry. All quantitative data and experimental protocols should be considered predictive and require experimental validation.

Introduction

2-Methyl-1-nitrobutane is a nitroalkane with the chemical formula $C_5H_{11}NO_2$.^[1] As a member of the nitro compound family, it holds potential as a building block in organic synthesis and may exhibit biological activities of interest to drug discovery and development. The presence of the nitro group offers a versatile handle for a variety of chemical transformations, making it a target for synthetic chemists. This guide aims to provide a detailed technical overview of its properties, predicted spectroscopic data, a plausible synthetic route, and safety considerations.

Chemical and Physical Properties

The fundamental properties of **2-Methyl-1-nitrobutane** are summarized below. It is important to note that while some data is available, many physical properties are estimated based on its structure and comparison with related molecules.

Property	Value	Source
Molecular Formula	C5H11NO2	[1]
Molecular Weight	117.15 g/mol	[1]
CAS Number	3457-57-6	[1]
IUPAC Name	2-methyl-1-nitrobutane	[1]
Synonyms	1-nitro-2-methylbutane	[1]
Predicted Boiling Point	168.95 °C (estimate)	
Predicted Density	0.9409 g/cm ³ (estimate)	
Predicted Refractive Index	1.4127 (estimate)	
Water Solubility	1093 mg/L @ 25 °C (estimate)	[2]

Predicted Spectroscopic Data

Due to the absence of published experimental spectra for **2-Methyl-1-nitrobutane**, the following data are predicted based on the analysis of its structural isomers and related nitroalkanes. These predictions are intended to aid in the identification and characterization of the compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted ¹H NMR Spectrum (500 MHz, CDCl₃):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~4.3 - 4.5	dd	2H	-CH ₂ -NO ₂
~1.9 - 2.1	m	1H	-CH(CH ₃)-
~1.3 - 1.5	m	2H	-CH ₂ -CH ₃
~0.9 - 1.1	d	3H	-CH(CH ₃)-
~0.8 - 1.0	t	3H	-CH ₂ -CH ₃

Predicted ¹³C NMR Spectrum (125 MHz, CDCl₃):

Chemical Shift (δ , ppm)	Assignment
~75 - 80	-CH ₂ -NO ₂
~35 - 40	-CH(CH ₃)-
~25 - 30	-CH ₂ -CH ₃
~15 - 20	-CH(CH ₃)-
~10 - 15	-CH ₂ -CH ₃

Infrared (IR) Spectroscopy

The IR spectrum of **2-Methyl-1-nitrobutane** is expected to show characteristic absorption bands for the nitro group and C-H bonds.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2960 - 2850	Strong	C-H stretching (alkane)
~1550	Strong	Asymmetric N-O stretching (nitro group)
~1380	Strong	Symmetric N-O stretching (nitro group)
~1465	Medium	C-H bending

Mass Spectrometry (MS)

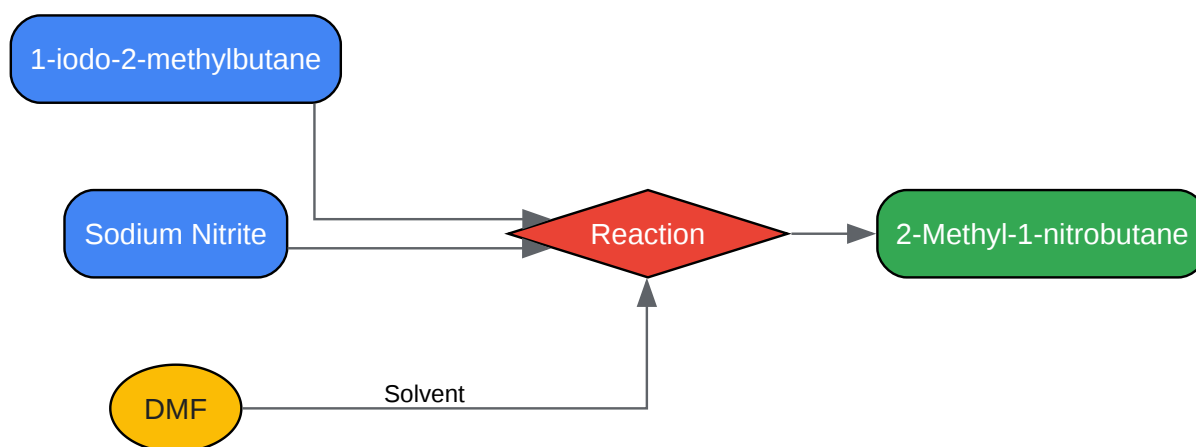
The electron ionization (EI) mass spectrum is predicted to show a molecular ion peak and characteristic fragmentation patterns.

m/z	Predicted Fragment
117	[M] ⁺ (Molecular ion)
71	[M - NO ₂] ⁺
57	[C ₄ H ₉] ⁺ (loss of CH ₂ NO ₂)
43	[C ₃ H ₇] ⁺
29	[C ₂ H ₅] ⁺

Synthesis of 2-Methyl-1-nitrobutane

A plausible and commonly employed method for the synthesis of primary nitroalkanes is the nucleophilic substitution of an alkyl halide with a nitrite salt. A detailed experimental protocol based on this approach is provided below.

Reaction Scheme



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Caption: Synthesis of **2-Methyl-1-nitrobutane** via nucleophilic substitution.

Experimental Protocol

Materials:

- 1-Iodo-2-methylbutane
- Sodium nitrite (NaNO_2)
- Dimethylformamide (DMF), anhydrous
- Diethyl ether
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser

- Separatory funnel
- Rotary evaporator

Procedure:

- To a solution of 1-iodo-2-methylbutane (1.0 eq) in anhydrous DMF in a round-bottom flask, add sodium nitrite (1.5 eq).
- Stir the reaction mixture at room temperature for 24-48 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, pour the reaction mixture into a separatory funnel containing water and extract with diethyl ether (3 x volume of DMF).
- Combine the organic layers and wash sequentially with water, saturated aqueous NaHCO_3 solution, and brine.
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by fractional distillation under reduced pressure to yield pure **2-Methyl-1-nitrobutane**.

Note: This is a generalized protocol and may require optimization for yield and purity.

Potential Applications and Biological Activity

While specific applications for **2-Methyl-1-nitrobutane** are not well-documented, nitroalkanes, in general, are valuable intermediates in organic synthesis. The nitro group can be reduced to an amine, a key functional group in many pharmaceuticals, or used in C-C bond-forming reactions such as the Henry reaction.

The biological activity of **2-Methyl-1-nitrobutane** has not been extensively studied. However, the nitro group is a known pharmacophore in some drug classes, where it can influence metabolic stability and receptor binding.^[3] Further research is needed to explore the potential pharmacological profile of this compound.

Safety and Handling

A comprehensive Material Safety Data Sheet (MSDS) for **2-Methyl-1-nitrobutane** is not readily available. The safety precautions outlined below are based on the known hazards of similar nitroalkanes and the precursor, 2-methylbutane.

Hazard Pictograms (Predicted):

GHS02 (Flammable), GHS07 (Harmful)

Predicted Hazard Statements:

- H226: Flammable liquid and vapor.
- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.

Precautionary Statements:

- Prevention:
 - P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P270: Do not eat, drink or smoke when using this product.
- Response:
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.

- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- Storage:
 - P403+P235: Store in a well-ventilated place. Keep cool.
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use chemical safety goggles.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use a respirator with an organic vapor cartridge if working in a poorly ventilated area or with heated material.

All handling of **2-Methyl-1-nitrobutane** should be performed in a well-ventilated fume hood by trained personnel.

Conclusion

2-Methyl-1-nitrobutane represents a potentially useful, yet underexplored, chemical entity. This guide has provided a foundational understanding of its predicted properties, spectroscopic characteristics, a viable synthetic approach, and necessary safety precautions based on current knowledge of related compounds. It is imperative that future research endeavors focus on the experimental validation of these predictions to fully elucidate the chemical and biological profile of **2-Methyl-1-nitrobutane** and unlock its potential in organic synthesis and drug discovery.

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